

# Personal protective equipment for handling 1-Naphthoyl chloride

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## Compound of Interest

Compound Name: 1-Naphthoyl chloride

Cat. No.: B1293920

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## Essential Safety and Handling Guide for 1-Naphthoyl Chloride

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Naphthoyl chloride**. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

## Understanding the Hazards

**1-Naphthoyl chloride** is a corrosive and moisture-sensitive chemical that poses significant health risks upon exposure.<sup>[1][2][3]</sup> It can cause severe burns to the skin and eyes, as well as damage to the respiratory and digestive tracts if inhaled or ingested.<sup>[1][4][5]</sup> The compound reacts with water and moisture, including humidity in the air, to produce hydrogen chloride gas, which is also corrosive and toxic.<sup>[1][6]</sup>

Hazard Classification	Description
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[4][5]
Eye Damage/Irritation	Category 1: Causes serious eye damage.[5]
Reactivity	Moisture-sensitive; reacts with water to release toxic and corrosive hydrogen chloride gas.[1][6]
Inhalation Toxicity	Vapors and fumes are corrosive to the respiratory tract.[1]
Ingestion Toxicity	Causes burns to the digestive tract.[1]

## Personal Protective Equipment (PPE)

The proper selection and use of PPE are the primary defense against exposure to **1-Naphthoyl chloride**. The following table summarizes the required PPE.

Body Part	Recommended Protection	Specifications
Hands	Chemical-resistant gloves	Nitrile, Neoprene, or Butyl rubber gloves are recommended. Ensure gloves are rated for protection against corrosive materials and acyl chlorides. Always double-glove.
Eyes/Face	Safety goggles and face shield	Tightly sealed chemical splash goggles are mandatory. A full-face shield must be worn over the goggles. <a href="#">[4]</a>
Body	Laboratory coat	A flame-resistant lab coat, fully buttoned, is required.
Respiratory	Air-purifying respirator	A NIOSH-approved respirator with an organic vapor/acid gas (OV/AG) cartridge is required when working outside of a certified chemical fume hood or when there is a risk of inhalation. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Operational Plan: Handling Procedures

All handling of **1-Naphthoyl chloride** must be conducted within a certified chemical fume hood to minimize inhalation exposure.

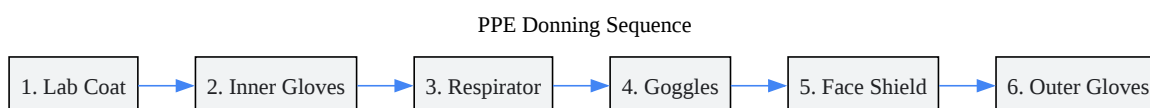
## Preparation

- Ensure the chemical fume hood is functioning correctly.
- Clear the work area of all unnecessary items and potential ignition sources.
- Have an emergency spill kit readily accessible.

- Ensure an eyewash station and safety shower are unobstructed and have been recently tested.

## Donning PPE

Properly putting on PPE is critical to its effectiveness. Follow this sequence:



## Waste Disposal Workflow



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